

# Application Notes and Protocols: Preparation of Ac-YVAD-CHO Stock Solution in DMSO

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## Compound of Interest

Compound Name: Ac-Yvad-cho

Cat. No.: B1673944

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These application notes provide a detailed protocol for the preparation of a stock solution of the caspase-1 inhibitor, **Ac-YVAD-CHO**, in dimethyl sulfoxide (DMSO). **Ac-YVAD-CHO** is a potent, reversible, and selective inhibitor of caspase-1 (ICE/interleukin-1 $\beta$  converting enzyme), playing a crucial role in studies of apoptosis and inflammation.<sup>[1][2][3]</sup> Accurate preparation of the stock solution is critical for obtaining reliable and reproducible experimental results.

## Quantitative Data Summary

For ease of reference and calculation, the key quantitative data for **Ac-YVAD-CHO** are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	492.52 g/mol	<sup>[1][2][3]</sup>
Solubility in DMSO	2 mg/mL to 30 mg/mL	<sup>[1][4][5]</sup>
Recommended Storage of Powder	-20°C	<sup>[3][4]</sup>
Recommended Storage of Stock Solution	-20°C or -80°C	<sup>[1][2]</sup>

Note on Solubility: The reported solubility of **Ac-YVAD-CHO** in DMSO varies across different suppliers. It is recommended to consult the manufacturer's datasheet for the specific lot being used. Sonication may be required to fully dissolve the compound.<sup>[1]</sup>

## Experimental Protocol: Preparation of a 10 mM Ac-YVAD-CHO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Ac-YVAD-CHO** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for cell-based assays or other experiments.

### Materials:

- **Ac-YVAD-CHO** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes
- Analytical balance

### Procedure:

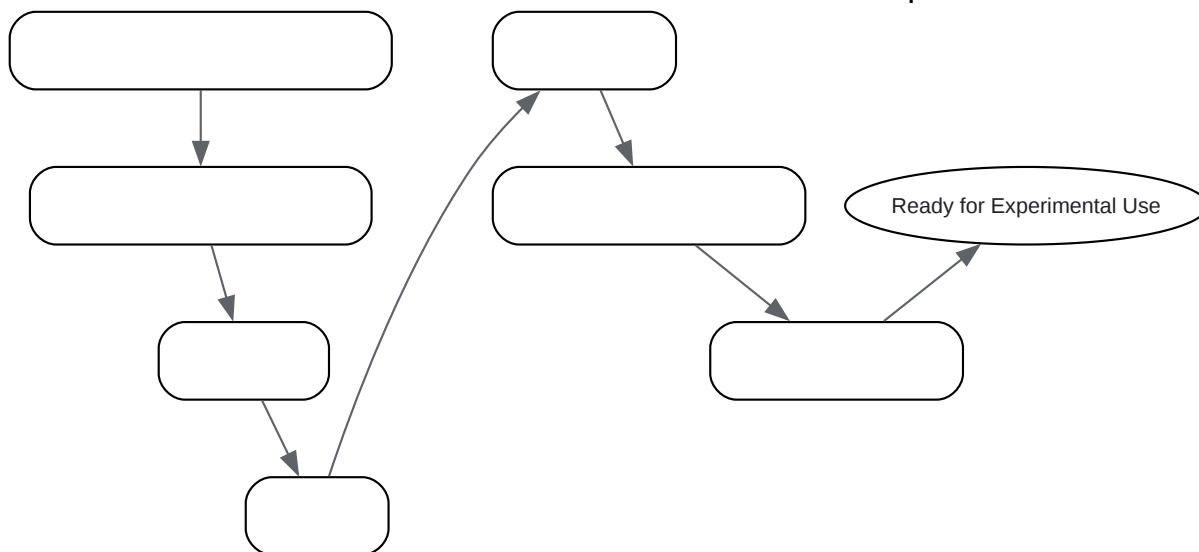
- **Equilibration:** Before opening, allow the vial of **Ac-YVAD-CHO** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the hygroscopic powder.
- **Weighing:** Carefully weigh out the desired amount of **Ac-YVAD-CHO** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.925 mg of **Ac-YVAD-CHO**.

- Calculation:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 492.52 \text{ g/mol} \times 1000 \text{ mg/g} = 4.925 \text{ mg}$
- Dissolution: Add the appropriate volume of DMSO to the vial containing the weighed **Ac-YVAD-CHO** powder. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve with vortexing, sonicate the solution in a water bath for 5-10 minutes.<sup>[1]</sup> Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu\text{L}$ ) in microcentrifuge tubes.
- Storage: Store the aliquots of the stock solution at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$  for long-term storage.<sup>[1][2]</sup> When stored properly, the solution in DMSO should be stable for at least one year.<sup>[1]</sup>

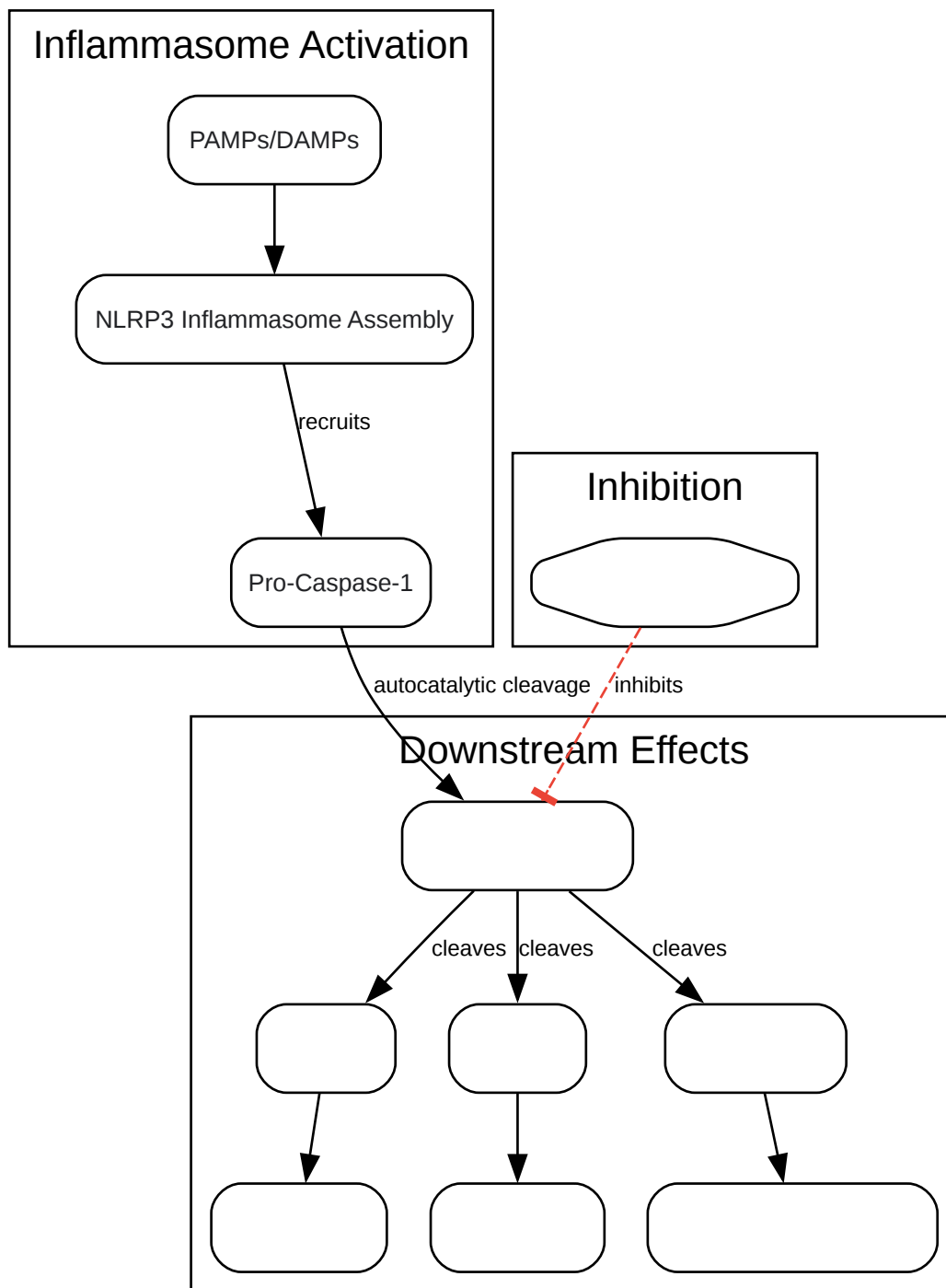
## Visualizing the Workflow

The following diagram illustrates the key steps in the preparation of the **Ac-YVAD-CHO** stock solution.

## Workflow for Ac-YVAD-CHO Stock Solution Preparation



## Simplified Caspase-1 Signaling Pathway

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